

Application Notes and Protocols for Assessing SLC26A4-IN-1 Diuretic Potentiation

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Compound of Interest		
Compound Name:	SLC26A4-IN-1	
Cat. No.:	B3268994	Get Quote

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Introduction

SLC26A4, also known as pendrin, is a chloride-bicarbonate (CI-/HCO3-) exchanger located in the apical membrane of intercalated cells within the distal nephron of the kidney.[1][2] It plays a role in renal chloride reabsorption and is implicated in blood pressure regulation.[1][2] The small molecule **SLC26A4-IN-1** (also referred to as PDSinh-C01) is an inhibitor of pendrin.[3][4] While **SLC26A4-IN-1** alone does not exhibit diuretic properties, it has been shown to significantly potentiate the diuretic and natriuretic effects of loop diuretics like furosemide.[3][5] This potentiation is particularly pronounced in states of diuretic resistance where pendrin expression is upregulated.[3][4]

These application notes provide detailed protocols for in vivo assessment of the diuretic potentiation of **SLC26A4-IN-1** in combination with furosemide in a murine model. The protocols cover both acute and chronic furosemide administration to model different clinical scenarios.

Key Experimental Protocols In Vivo Assessment of Diuretic Potentiation in Mice

This protocol is designed to evaluate the ability of **SLC26A4-IN-1** to enhance the diuretic and saluretic (salt-excreting) effects of furosemide.

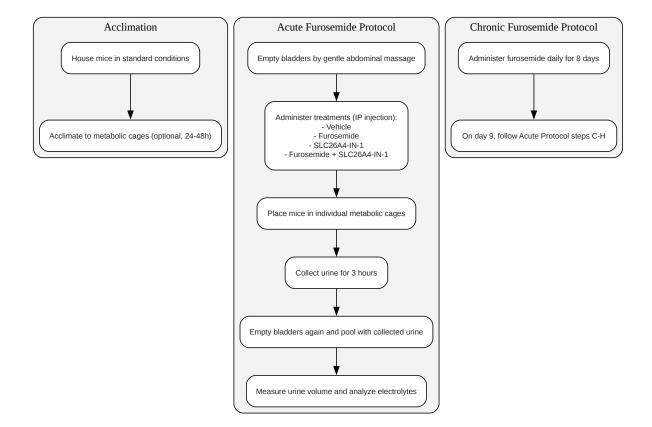
Materials:



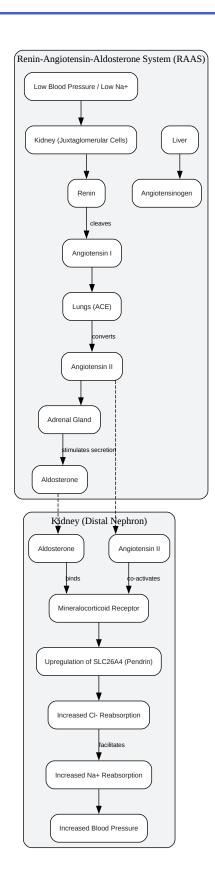
- **SLC26A4-IN-1** (PDSinh-C01)
- Furosemide
- Vehicle (e.g., sterile saline or appropriate solvent for **SLC26A4-IN-1**)
- Male CD-1 or C57Bl/6 mice (8-12 weeks old)
- · Metabolic cages for single mouse housing
- Pipettes and sterile tubes for urine collection
- Analytical balance
- Flame photometer or ion-selective electrodes for electrolyte analysis
- Osmometer

Experimental Workflow Diagram:









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References

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- 5. Differences in Fluid, Electrolyte, and Energy Balance in C57BL/6J Mice (Mus musculus) in Metabolic Caging at Thermoneutral or Standard Room Temperatures - PMC [pmc.ncbi.nlm.nih.gov]
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